

# Boc-Glu(OcHex)-OH chemical structure and properties

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## Compound of Interest

Compound Name: *Boc-Glu(OcHex)-OH*

Cat. No.: *B558430*

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## An In-depth Technical Guide to Boc-Glu(OcHex)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of N- $\alpha$ -tert-Butoxycarbonyl-L-glutamic acid  $\gamma$ -cyclohexyl ester, commonly known as **Boc-Glu(OcHex)-OH**. This amino acid derivative is a critical building block in solid-phase peptide synthesis (SPPS), particularly in the production of complex peptides for research and pharmaceutical development.

### Core Chemical Identity and Properties

**Boc-Glu(OcHex)-OH** is a derivative of the amino acid glutamic acid, where the alpha-amino group is protected by a tert-butoxycarbonyl (Boc) group, and the gamma-carboxyl group of the side chain is protected as a cyclohexyl ester. This dual protection strategy is instrumental in directing the chemical reactions during peptide synthesis.

### Chemical Structure and Identifiers

The structural representation and key identifiers of **Boc-Glu(OcHex)-OH** are summarized below.

Identifier	Value
Synonyms	N- $\alpha$ -t.-Boc-L-glutamic acid $\gamma$ -cyclohexyl ester, Boc-Glu(OcHx)-OH
CAS Number	73821-97-3[1][2]
Molecular Formula	C <sub>16</sub> H <sub>27</sub> NO <sub>6</sub> [1][2]
Molecular Weight	329.39 g/mol [1][2]
SMILES String	N(--INVALID-LINK--C(=O)O)C(=O)OC(C)(C)C[1]
InChI	1S/C16H27NO6/c1-16(2,3)23-15(21)17-12(14(19)20)9-10-13(18)22-11-7-5-4-6-8-11/h11-12H,4-10H2,1-3H3,(H,17,21)(H,19,20)/t12-/m0/s1[1]
InChI Key	FDNMLANBNJDIRG-LBPRGKRZSA-N[1]

## Physicochemical Properties

The physical and chemical properties of **Boc-Glu(OcHex)-OH** are crucial for its handling, storage, and reactivity in synthetic protocols.

Property	Value
Appearance	White to off-white powder[1]
Melting Point	54-57 °C[1]
Purity	≥98% (TLC)[1]
Storage Temperature	2-30°C[1]
Solubility	Soluble in DMF

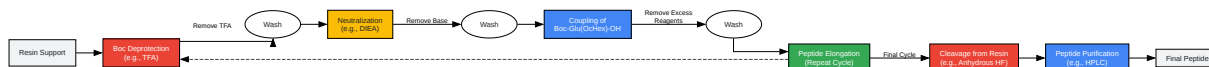
## Application in Peptide Synthesis

**Boc-Glu(OcHex)-OH** is a standard building block for the incorporation of glutamic acid residues in peptides using Boc-based solid-phase peptide synthesis (SPPS). The cyclohexyl

ester protecting group on the side chain is employed to minimize side reactions that can occur under either acidic or basic conditions during the synthesis.[1] This strategic protection allows for the selective deprotection of the N-terminal Boc group for chain elongation while the side chain remains protected.

## General Experimental Workflow for Boc-SPPS

The following diagram illustrates a typical workflow for the incorporation of **Boc-Glu(OcHex)-OH** into a growing peptide chain on a solid support.



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Caption: Workflow for Boc-SPPS using **Boc-Glu(OcHex)-OH**.

## Key Experimental Protocols

While specific protocols can vary based on the peptide sequence and scale, the following provides a generalized methodology for the use of **Boc-Glu(OcHex)-OH** in Boc-SPPS.

### 1. Resin Preparation:

- Start with a suitable resin, such as a Merrifield resin, pre-loaded with the C-terminal amino acid of the target peptide.
- Swell the resin in an appropriate solvent, typically dichloromethane (DCM) or dimethylformamide (DMF).

### 2. N- $\alpha$ -Boc Deprotection:

- Treat the resin-bound peptide with a solution of trifluoroacetic acid (TFA) in DCM (typically 25-50% v/v) to remove the Boc protecting group from the N-terminal amino acid.

- The reaction is usually complete within 30 minutes at room temperature.
- Following deprotection, wash the resin thoroughly with DCM and then with a neutralization solvent like isopropanol.

### 3. Neutralization:

- Neutralize the resulting trifluoroacetate salt of the N-terminal amine by treating the resin with a solution of a non-nucleophilic base, such as diisopropylethylamine (DIEA), in DCM or DMF.
- Wash the resin with DCM to remove excess base and by-products.

### 4. Coupling of **Boc-Glu(OcHex)-OH**:

- Dissolve **Boc-Glu(OcHex)-OH** and a coupling agent (e.g., dicyclohexylcarbodiimide (DCC) or N,N'-diisopropylcarbodiimide (DIC)) in an appropriate solvent like DCM or DMF.
- An activator, such as 1-hydroxybenzotriazole (HOBt), can be added to suppress side reactions and improve coupling efficiency.
- Add the activated **Boc-Glu(OcHex)-OH** solution to the neutralized resin-bound peptide.
- Allow the coupling reaction to proceed for 1-2 hours at room temperature. The completion of the reaction can be monitored using a qualitative test such as the ninhydrin test.

### 5. Washing:

- After the coupling is complete, wash the resin extensively with DMF and DCM to remove unreacted reagents and by-products.

### 6. Peptide Chain Elongation:

- Repeat the deprotection, neutralization, and coupling steps for each subsequent amino acid in the peptide sequence.

### 7. Cleavage from Resin and Side-Chain Deprotection:

- Once the desired peptide sequence is assembled, the peptide is cleaved from the solid support, and the side-chain protecting groups (including the cyclohexyl ester of the glutamic acid residue) are removed.
- A common and effective reagent for this final step in Boc-SPPS is anhydrous hydrogen fluoride (HF).<sup>[1]</sup> Scavengers, such as anisole or p-cresol, are typically added to the HF to trap reactive carbocations generated during the cleavage process.

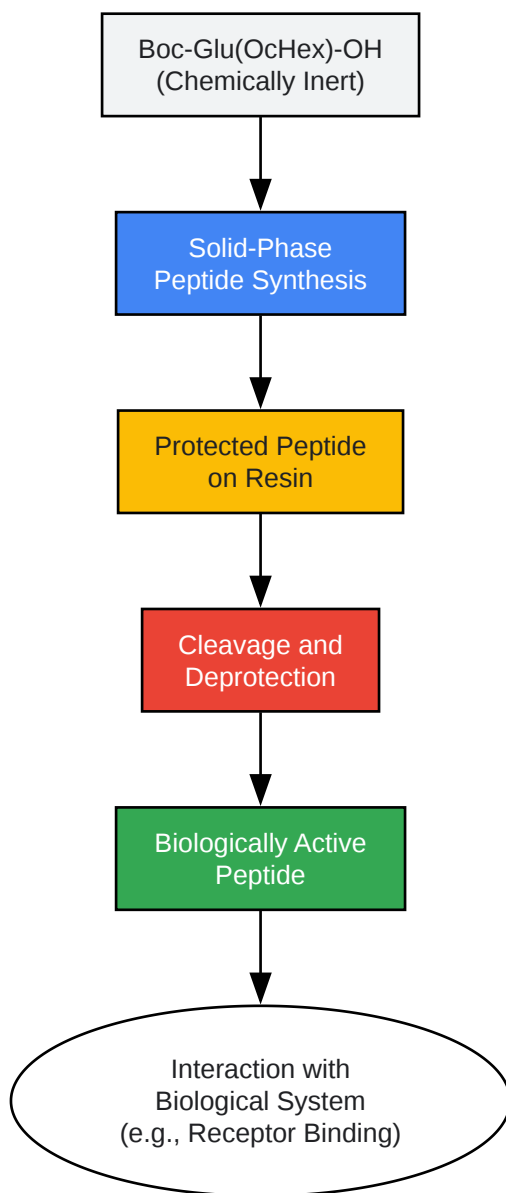
#### 8. Purification and Analysis:

- The crude peptide is precipitated with cold diethyl ether, collected by filtration, and dried.
- The final peptide is then purified, typically by reverse-phase high-performance liquid chromatography (RP-HPLC).
- The identity and purity of the purified peptide are confirmed by analytical techniques such as mass spectrometry and analytical HPLC.

## Signaling Pathways and Biological Activity

As **Boc-Glu(OcHex)-OH** is a protected amino acid derivative designed for chemical synthesis, it does not have inherent biological activity or direct involvement in signaling pathways in its protected form. Its utility lies in its role as a precursor for the synthesis of biologically active peptides. The glutamic acid residue, once deprotected within the final peptide, can play crucial roles in the peptide's structure and function, including receptor binding and enzymatic activity.

The following diagram illustrates the logical relationship of **Boc-Glu(OcHex)-OH** to the final biologically active peptide.



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Caption: From chemical building block to biological function.

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## References

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- 2. advancedchemtech.com [advancedchemtech.com]
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